

Preparation of benzophenone derivatives for UV-curing applications

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Compound of Interest

Compound Name: 4-Methyl-3,3',4'-trichlorobenzophenone

CAS No.: 951891-04-6

Cat. No.: B1359003

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Abstract

This application note details the strategic design, synthesis, and validation of functionalized benzophenone (BP) derivatives, specifically focusing on 4-acryloyloxybenzophenone (ABP). While unsubstituted benzophenone is a standard Type II photoinitiator, its use is increasingly restricted in food packaging and biomedical applications due to migration concerns. This guide provides a validated protocol for synthesizing a polymerizable "surfmer" (surfactant-monomer) derivative that covalently binds to the polymer matrix, virtually eliminating migration. We also cover the formulation logic for overcoming oxygen inhibition and optimizing cure speed in acrylate systems.

Strategic Design of Benzophenone Derivatives

The Type II Photoinitiation Mechanism

Benzophenone initiates polymerization via a bimolecular (Type II) mechanism.^{[1][2]} Unlike Type I initiators (which cleave homolytically), BP requires a co-initiator (hydrogen donor), typically a tertiary amine.^[3]

- Excitation: BP absorbs UV energy, transitioning from Ground State () to Singlet (), then undergoes Intersystem Crossing (ISC) to the Triplet State ().
- H-Abstraction: The long-lived state forms an exciplex with a tertiary amine. BP abstracts a hydrogen from the amine's -carbon.
- Radical Generation: This produces two radicals:
 - Ketyl Radical: Sterically bulky and relatively stable (does not initiate).
 - Aminoalkyl Radical: Highly reactive; initiates the polymerization of acrylates.[4]

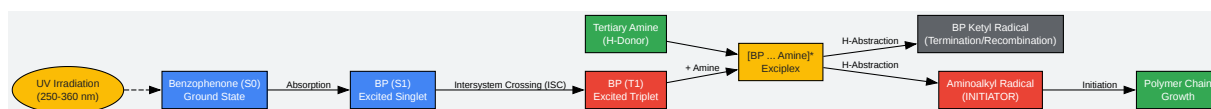
The Migration Challenge & The "Surfmer" Solution

Standard BP is a small molecule (

182.2 g/mol) prone to migrating out of cured networks, posing toxicological risks (e.g., in food contact materials). By functionalizing the BP core with an acrylate group (Synthesis Protocol A), the photoinitiator becomes a "polymerizable photoinitiator." It acts as a monomer, locking itself into the polymer backbone upon curing.

Visualization: Mechanistic Pathways

The following diagram illustrates the Type II mechanism and the critical role of the amine synergist.



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Figure 1: The Norrish Type II photoinitiation cascade.^[5] Note that the Aminoalkyl radical is the active species driving polymerization.

Experimental Protocols

Protocol A: Synthesis of 4-Acryloyloxybenzophenone (ABP)

Objective: To synthesize a polymerizable benzophenone derivative from 4-hydroxybenzophenone (4-HBP).

Reagents:

- 4-Hydroxybenzophenone (4-HBP) [CAS: 1137-42-4]
- Acryloyl Chloride [CAS: 814-68-6] (Warning: Lachrymator, moisture sensitive)
- Triethylamine (TEA) (Acid scavenger)
- Dichloromethane (DCM) (Solvent)
- Sodium Bicarbonate ()

Step-by-Step Methodology:

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, dropping funnel, and nitrogen inlet.
- Solubilization: Charge the flask with 4-HBP (20.0 g, 100 mmol) and DCM (200 mL). Add TEA (15.3 mL, 110 mmol). Cool the mixture to 0°C using an ice/water bath.
 - Scientific Logic:^{[1][2][6][7][8][9][10]} Cooling is critical. Acryloyl chloride is highly reactive; elevated temperatures promote self-polymerization or side reactions before esterification occurs.

- Acylation: Dilute Acryloyl Chloride (9.0 mL, 110 mmol) in 20 mL DCM. Add this solution dropwise over 45 minutes, maintaining the internal temperature below 5°C.
 - Observation: A white precipitate (Triethylamine Hydrochloride salts) will form immediately.
- Reaction: Allow the reaction to warm to room temperature naturally and stir for 4 hours.
 - Validation Point: Perform Thin Layer Chromatography (TLC) (Eluent: 80:20 Hexane:Ethyl Acetate). The starting material () should disappear, replaced by a less polar product ().
- Workup:
 - Filter off the TEA-HCl salts.
 - Wash the organic filtrate sequentially with:
 - Cold water (2 x 100 mL)
 - Saturated (2 x 100 mL) (Removes unreacted acid)
 - Brine (1 x 100 mL)
 - Dry over anhydrous and concentrate via rotary evaporation.
- Purification: Recrystallize the crude off-white solid from Ethanol/Water (9:1).
- Yield: Target yield is 85-90%. Product is a white crystalline solid.[\[11\]](#)

Characterization Data (Expected):

- Melting Point: 44–46°C.[\[11\]](#)

- ¹H NMR (CDCl₃, 400 MHz):

7.8 (d, 2H, Ar-H ortho to C=O), 7.5-7.6 (m, 3H, Ar-H), 7.2 (d, 2H, Ar-H ortho to O-Acryl), 6.6 (dd, 1H, Vinyl), 6.3 (dd, 1H, Vinyl), 6.0 (dd, 1H, Vinyl).

- Key Indicator: Appearance of vinyl protons (6.0–6.6 ppm) confirms the acrylate group attachment.

Protocol B: UV-Curing Formulation & Evaluation

Objective: To evaluate the curing efficiency of ABP compared to standard BP in an acrylate matrix.

Formulation Matrix:

Component	Role	Weight % (Control)	Weight % (Test)
Epoxy Acrylate Oligomer	Backbone Resin (Hardness)	50.0	50.0
TPGDA (Tripropylene glycol diacrylate)	Reactive Diluent (Viscosity)	40.0	40.0
MDEA (N-Methyldiethanolamine)	Amine Synergist	5.0	5.0
Benzophenone (BP)	Photoinitiator (Standard)	5.0	0
4-Acryloyloxybenzophenone (ABP)	Photoinitiator (Low Migration)	0	5.0

Curing Procedure:

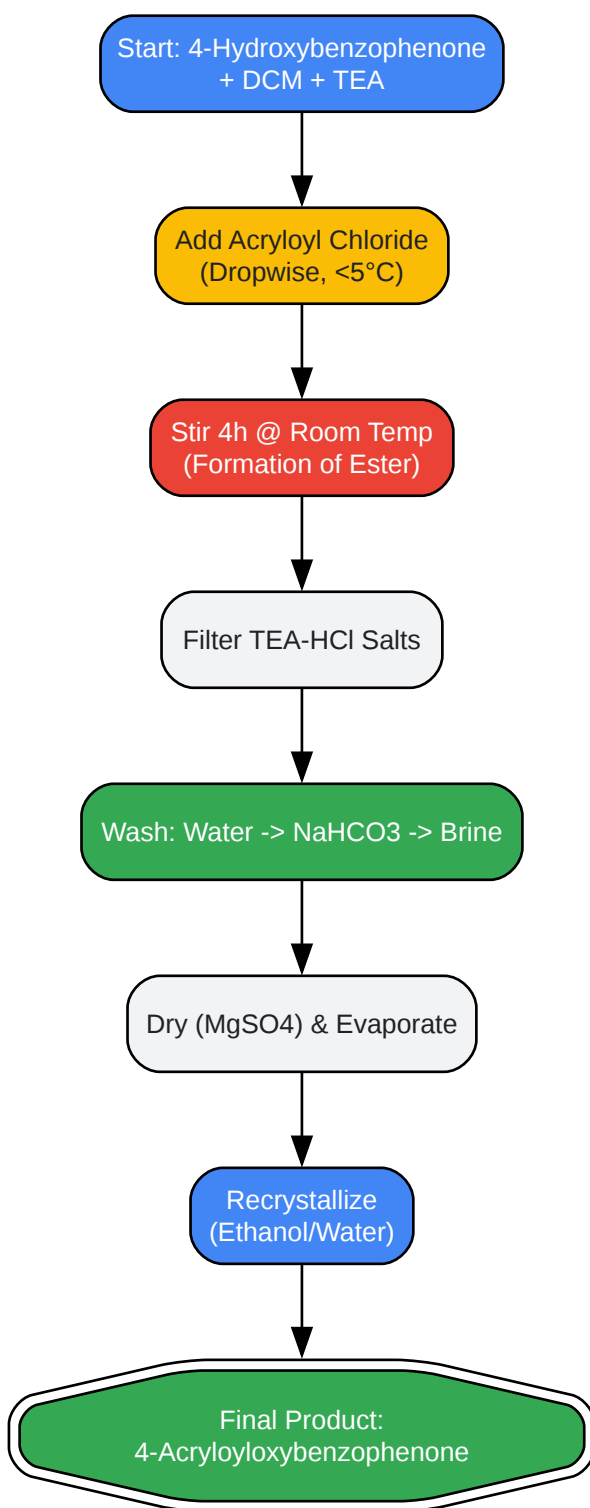
- Mixing: Blend components in an amber jar using a high-shear mixer at 2000 RPM for 5 minutes. Degas in a vacuum chamber to remove bubbles.

- Application: Apply the formulation onto glass substrates or Leneta charts using a #12 wire-wound drawdown bar (approx. 25 m wet thickness).
- Curing: Pass samples through a UV conveyor system (e.g., Fusion F300S, H-bulb).
 - Irradiance: 800 mW/cm² (UVA).
 - Belt Speed: Variable (10, 20, 50 m/min).

Testing Metrics:

- MEK Double Rubs: Saturate a cloth with Methyl Ethyl Ketone. Rub the coating back and forth with 1 kg pressure. Record the number of cycles until substrate breakthrough. (>200 indicates high crosslinking).
- Pendulum Hardness (König): Measures surface hardness and cure depth.
- Migration Test (Crucial):
 - Immerse cured film in 95% Ethanol for 24 hours at 40°C.
 - Analyze the extract via HPLC-UV (254 nm).
 - Expectation: Standard BP will show a significant peak; ABP should show non-detectable levels (< 10 ppb) as it is covalently bound.

Synthesis Workflow Visualization



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Figure 2: Synthetic workflow for the preparation of 4-Acryloyloxybenzophenone.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield / Sticky Product	Hydrolysis of Acryloyl Chloride	Ensure all glassware is flame-dried. Use fresh Acryloyl Chloride.
Product Polymerizes in Pot	Overheating during reaction	Keep reaction <5°C during addition. Add 100 ppm MEHQ (inhibitor) if scaling up >100g.
Surface Tackiness (Curing)	Oxygen Inhibition	Increase Amine Synergist concentration or increase UV dose.
Yellowing of Coating	Amine Oxidation	Reduce amine concentration or switch to an acrylated amine synergist (e.g., amino-acrylates).

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